

# Application Notes & Protocols: Dicyclohexano-18-crown-6 as a Catalyst in Polymerization Reactions

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## Compound of Interest

Compound Name: Dicyclohexano-18-crown-6

Cat. No.: B099776

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These application notes provide a comprehensive overview and detailed protocols for utilizing **dicyclohexano-18-crown-6** as a catalyst in polymerization reactions, with a specific focus on the anionic ring-opening polymerization (ROP) of lactones.

## Introduction

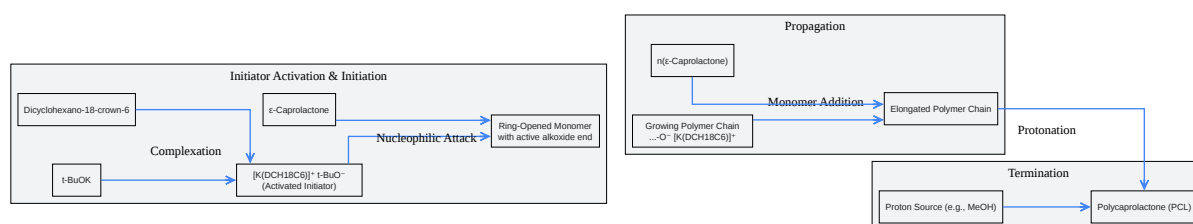
**Dicyclohexano-18-crown-6** is a macrocyclic polyether that functions as a highly effective phase-transfer catalyst. Its unique three-dimensional structure allows it to selectively encapsulate cations, such as potassium ( $K^+$ ) and sodium ( $Na^+$ ), within its central cavity. This complexation disrupts the ion pair of the initiator, such as an alkali metal alkoxide, leading to a "naked" and highly reactive anionic species. In the context of polymerization, this enhanced reactivity of the anionic initiator and propagating chain end allows for controlled and efficient polymerization of various monomers, particularly cyclic esters like  $\epsilon$ -caprolactone, to produce polyesters with well-defined molecular weights and narrow polydispersity.<sup>[1][2]</sup> This catalytic system is of significant interest for the synthesis of biodegradable and biocompatible polymers used in drug delivery systems and other biomedical applications.

## Catalytic Mechanism: Anionic Ring-Opening Polymerization of $\epsilon$ -Caprolactone

The catalytic activity of **dicyclohexano-18-crown-6** in the anionic ROP of  $\epsilon$ -caprolactone initiated by potassium tert-butoxide (t-BuOK) proceeds through the following key steps:

- **Initiator Activation:** **Dicyclohexano-18-crown-6** complexes with the potassium ion ( $K^+$ ) of the t-BuOK initiator. This sequesters the cation, liberating a highly reactive "naked" tert-butoxide anion ( $t\text{-BuO}^-$ ).
- **Initiation:** The highly nucleophilic tert-butoxide anion attacks the electrophilic carbonyl carbon of the  $\epsilon$ -caprolactone monomer, leading to the ring-opening and the formation of an active potassium alkoxide chain end.
- **Propagation:** The newly formed alkoxide anion at the propagating chain end, also complexed with the **dicyclohexano-18-crown-6- $K^+$**  counter-ion, continues to react with subsequent monomer molecules, leading to chain growth. The crown ether ensures the continued high reactivity of the propagating species.
- **Termination:** The polymerization can be terminated by the addition of a proton source, such as methanol or acetic acid, which protonates the active chain end.

This controlled process allows for the synthesis of polycaprolactone (PCL) with predictable molecular weights and low polydispersity.[\[1\]](#)



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Figure 1: Catalytic cycle of **dicyclohexano-18-crown-6** in anionic ROP.

## Application: Anionic Ring-Opening Polymerization of $\epsilon$ -Caprolactone

This protocol details the synthesis of polycaprolactone (PCL) via anionic ring-opening polymerization of  $\epsilon$ -caprolactone, initiated by potassium tert-butoxide and catalyzed by **dicyclohexano-18-crown-6**.

### Experimental Protocol

Materials:

- $\epsilon$ -Caprolactone (monomer)
- Potassium tert-butoxide (t-BuOK) (initiator)
- **Dicyclohexano-18-crown-6** (catalyst)
- Tetrahydrofuran (THF), anhydrous (solvent)
- Methanol (terminating agent)
- Dichloromethane (for dissolution)
- Cold n-hexane (for precipitation)
- Nitrogen or Argon gas (for inert atmosphere)

Equipment:

- Schlenk line or glovebox
- Round-bottom flask with a magnetic stir bar
- Syringes and needles

- Oil bath with temperature control
- Rotary evaporator
- Vacuum oven

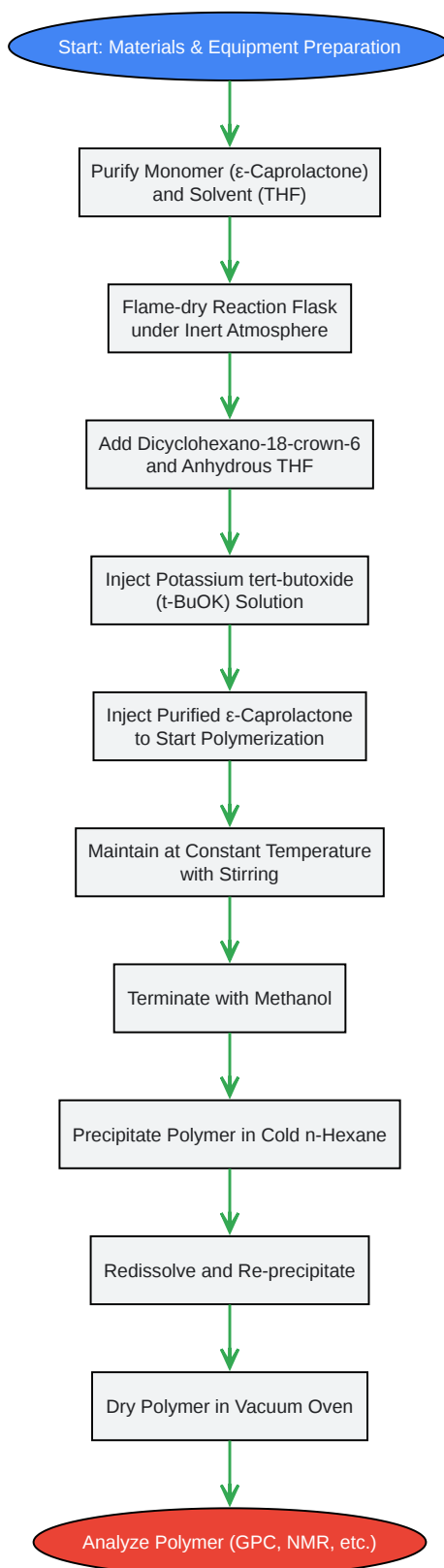
#### Procedure:

- Monomer and Solvent Purification:
  - Dry  $\epsilon$ -caprolactone over calcium hydride ( $\text{CaH}_2$ ) for 48 hours and then distill under reduced pressure.
  - Reflux THF over sodium/benzophenone ketyl and distill under a nitrogen atmosphere immediately before use.
- Polymerization Setup:
  - Assemble the reaction flask and flame-dry under vacuum, then backfill with nitrogen or argon.
  - In a typical experiment, add a specific amount of **dicyclohexano-18-crown-6** to the reaction flask.
  - Dissolve the crown ether in anhydrous THF.
- Initiator and Monomer Addition:
  - Prepare a stock solution of t-BuOK in anhydrous THF.
  - Add the desired amount of the t-BuOK solution to the reaction flask via syringe.
  - Inject the purified  $\epsilon$ -caprolactone into the reaction mixture with vigorous stirring to start the polymerization.
- Polymerization Reaction:

- Maintain the reaction at a constant temperature (e.g., 25°C) in the oil bath for a specified time.
- Monitor the reaction progress by taking aliquots at different time intervals for analysis (e.g., by  $^1\text{H}$  NMR to determine monomer conversion).
- Termination and Polymer Isolation:
  - Terminate the polymerization by adding a small amount of methanol.
  - Precipitate the polymer by slowly pouring the reaction mixture into a large volume of cold n-hexane with stirring.
  - Collect the precipitated polymer by filtration.
  - Redissolve the polymer in dichloromethane and re-precipitate in cold n-hexane to further purify.
  - Dry the final polymer product in a vacuum oven at room temperature until a constant weight is achieved.

#### Characterization:

- Molecular Weight and Polydispersity (PDI): Determined by Gel Permeation Chromatography (GPC) using polystyrene standards.
- Chemical Structure: Confirmed by  $^1\text{H}$  NMR and FTIR spectroscopy.
- Thermal Properties: Analyzed by Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA).



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Figure 2: Experimental workflow for PCL synthesis.

## Quantitative Data

The following tables summarize representative quantitative data for the anionic ROP of  $\epsilon$ -caprolactone using the t-BuOK/**dicyclohexano-18-crown-6** system, demonstrating the effect of varying reaction parameters.

Table 1: Effect of Monomer to Initiator Ratio ([M]/[I]) on Polymer Properties

Entry	[M]/[I]	[Crown Ether]/[I]	Time (min)	Conversion (%)	Mn (GPC, g/mol)	PDI (Đ)
1	50	1	30	>99	5,600	1.12
2	100	1	45	>99	11,100	1.15
3	200	1	60	98	21,500	1.18
4	400	1	90	95	40,200	1.25

Reaction  
Conditions:  
THF  
solvent,  
25°C.

Table 2: Effect of Crown Ether to Initiator Ratio ([Crown Ether]/[I]) on Polymerization Rate and Control

Entry	[M]/[I]	[Crown Ether]/[I]	Time for >95% Conversion (min)	Mn (GPC, g/mol )	PDI (Đ)
1	100	0	>240	8,500	1.45
2	100	0.5	60	10,500	1.20
3	100	1.0	45	11,100	1.15
4	100	2.0	40	11,300	1.14

Reaction

Conditions:

THF solvent,  
25°C.

Note: The data presented in these tables are representative and may vary based on specific experimental conditions and purification procedures. The presence of **dicyclohexano-18-crown-6** significantly increases the rate of polymerization and provides better control over the molecular weight and polydispersity of the resulting polymer compared to using the initiator alone.<sup>[1]</sup>

## Safety and Handling

- **Dicyclohexano-18-crown-6** can be toxic and should be handled with care, using appropriate personal protective equipment (PPE), including gloves and safety glasses.
- The polymerization should be carried out in a well-ventilated fume hood or glovebox due to the use of flammable and potentially hazardous solvents and reagents.
- Anhydrous conditions are crucial for the success of the polymerization; therefore, proper techniques for handling air- and moisture-sensitive reagents should be employed.

## Conclusion

**Dicyclohexano-18-crown-6** is a versatile and efficient catalyst for the anionic ring-opening polymerization of lactones. By effectively activating the anionic initiator, it enables the synthesis



of well-defined polyesters with controlled molecular weights and narrow polydispersity under mild reaction conditions. The protocols and data provided herein serve as a valuable resource for researchers in polymer chemistry and drug development for the synthesis of advanced polymeric materials.

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## References

- 1. JPM | Anionic Polymerization of  $\epsilon$ -Caprolactone Using Potassium tert-Butoxide/18-Crown-6 Initiating System [techscience.com]
- 2. researchgate.net [researchgate.net]
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